

troubleshooting AlphaGUARD and RAD7 instrument errors

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Compound of Interest

Compound Name: Radon-222

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Technical Support Center: AlphaGUARD & RAD7

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the AlphaGUARD and RAD7 radon and thoron measurement instruments. The information is tailored for researchers, scientists, and drug development professionals to quickly diagnose and resolve common issues encountered during experiments.

AlphaGUARD Troubleshooting Guide

This section addresses specific errors and operational issues you might encounter with the AlphaGUARD instrument.

Frequently Asked Questions (FAQs)

Q1: What do the common error messages on my AlphaGUARD mean?

A1: The AlphaGUARD may display several error codes indicating specific issues. Refer to the table below for a summary of common errors and initial troubleshooting steps.

Error Code/Message	Description	Recommended Action
MEMerr	An error has been detected in the instrument's data storage.	Contact your local Bertin Instruments distributor for assistance.
NORES	The detector signal cannot be clearly analyzed, resulting in no plausible radon data. This may indicate a detector malfunction.	If this error occurs frequently, contact your local Bertin Instruments distributor.
LOW_POW	The battery voltage is low.	Connect the AlphaGUARD to the mains power supply to charge the battery.
0x08000000	Database consistency test failed.	It is recommended to read out the device data and then erase the memory. [1]
0x10000000	High voltage generation has failed.	This indicates an internal hardware issue. Contact your local Bertin Instruments distributor for service. [1]

Q2: My AlphaGUARD is showing unstable or fluctuating readings. What should I do?

A2: Unstable readings can be caused by several factors. Follow this protocol to diagnose the issue:

Experimental Protocol: Diagnosing Unstable AlphaGUARD Readings

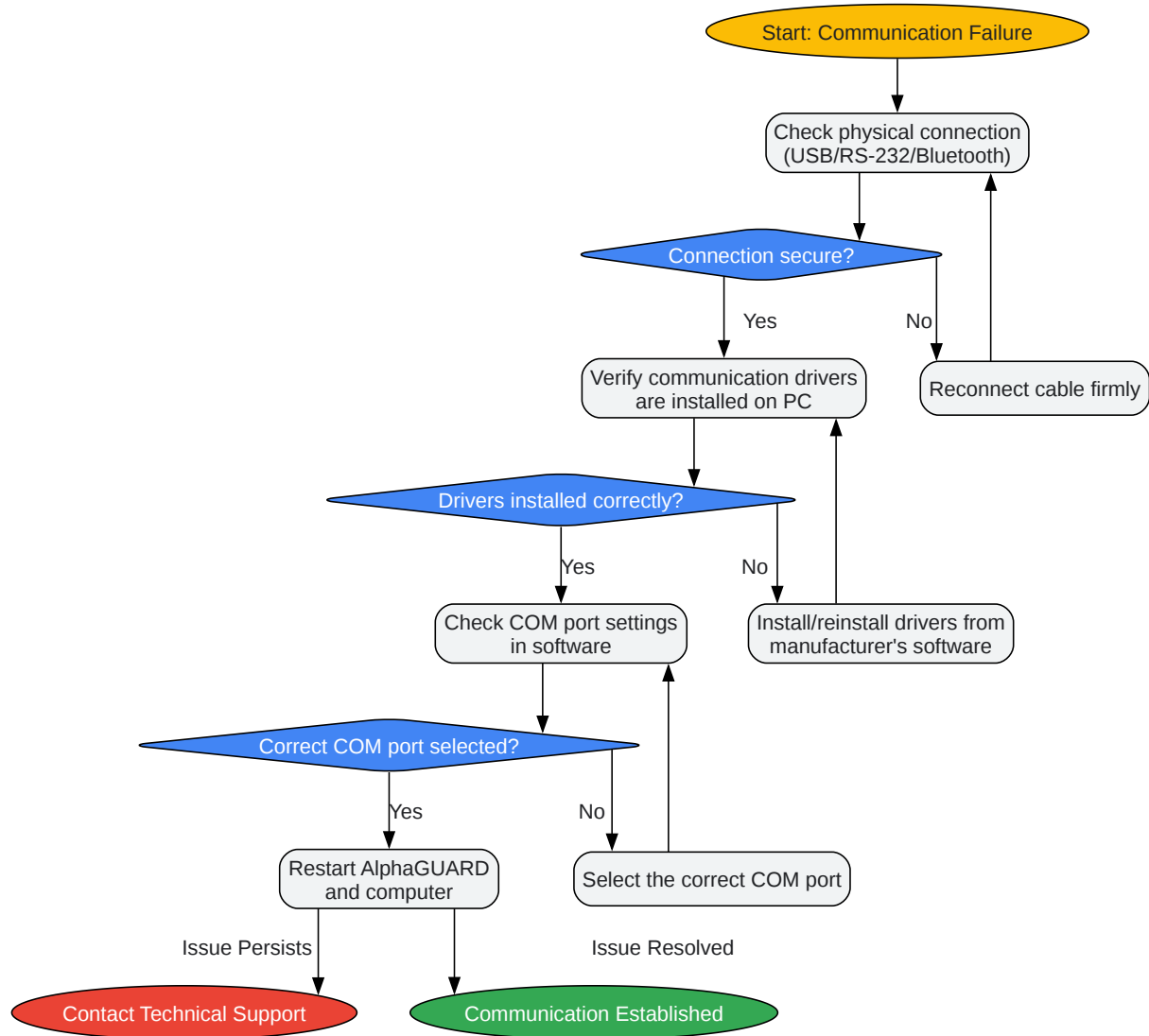
- Environmental Stability Check:
 - Ensure the AlphaGUARD is in a location with stable temperature and humidity, as rapid changes can affect the readings.
 - Verify that the instrument is not placed in a direct airflow path or near ventilation systems.

- Power Supply Verification:
 - If operating on battery power, check the battery level. Low battery can sometimes lead to erratic behavior. Switch to mains power if necessary.
 - If using mains power, ensure the connection is secure.
- Instrument Purge:
 - If you suspect high radon concentrations from a previous measurement might be affecting the current readings, perform a purge. In flow mode, connect a charcoal filter to the inlet and run the pump to flush the chamber with radon-free air.
- Background Measurement:
 - To check the instrument's baseline, perform a background measurement. Place the AlphaGUARD in a sealed bag with a charcoal filter for several hours and monitor the readings. The concentration should drop to a very low and stable value.
- Data Cable and Software Check:
 - If viewing data in real-time, ensure the communication cable (USB or RS-232) is securely connected.
 - Restart the DataVIEW PRO or DataEXPERT software.

Q3: I'm having trouble establishing a connection between my AlphaGUARD and my computer. What steps can I take?

A3: Communication issues can often be resolved by following these steps:

Troubleshooting Workflow: AlphaGUARD Communication Failure



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Caption: Troubleshooting workflow for AlphaGUARD communication issues.

RAD7 Troubleshooting Guide

This section provides solutions to common problems encountered while using the RAD7 instrument.

Frequently Asked Questions (FAQs)

Q1: My RAD7's display is blank or frozen. What should I do?

A1: A blank or frozen display can have a few causes. Here's how to troubleshoot it:

- Blank Display:
 - Check Power: Ensure the RAD7 is switched on and connected to a power source, or that the batteries are charged.
 - Battery Depletion: If the instrument has been unused for a long time, the batteries may be completely flat. Leave it plugged in and switched on for 24 hours to recharge.
 - Service Required: If the display remains blank after charging, the instrument may require servicing.
- Frozen Display:
 - Keypad Lock: If the display shows "DURRIDGE RAD7" and does not respond, the keypad may be locked.
 - Unlock Procedure: Press and hold the MENU, UP ARROW, and DOWN ARROW keys simultaneously for a few seconds until you hear a beep, then release and immediately press ENTER. The display should show "Test".

Q2: The RAD7 is displaying a "Bad Offset Voltage", ">98% High Voltage Duty Cycle", or high "Leakage (L)" value. What do these mean?

A2: These messages indicate internal electronic faults within the RAD7.

Error Message	Indication	Action
Bad Offset Voltage	Fault in the instrument's electronics.	Return the RAD7 to DURRIDGE for service. [2] [3]
>98% High Voltage Duty Cycle	Fault in the high voltage system.	Return the RAD7 to DURRIDGE for service. [3]
Leakage (L) above 15	Indicates an electrical leakage fault.	Return the RAD7 to DURRIDGE for service. [2] [3]

Q3: The pump on my RAD7 seems to be malfunctioning. How can I diagnose this?

A3: A malfunctioning pump can affect your measurements. Here is a protocol to check the pump's status.

Experimental Protocol: RAD7 Pump Functionality Check

- Audible and Vibrational Check:
 - Turn on the RAD7 and listen for the sound of the pump running. You should also feel a slight vibration from the instrument.
- Airflow Check:
 - With the pump running, place your finger over the inlet and outlet ports to feel for suction and airflow.
- Check for Blockages:
 - Ensure that the tubing and any attached filters are not clogged or kinked, as this can impede airflow and strain the pump.
- Monitor Pump Current:
 - In the RAD7's status window, you can view the pump current. A reading that is significantly higher than usual (e.g., above 180mA) can indicate a problem with the pump.[\[4\]](#)
- Service:

- If the pump is not running, there is no airflow, or the current is abnormally high, the instrument may need to be serviced.

Q4: I am having issues with thoron measurements. What are some common pitfalls?

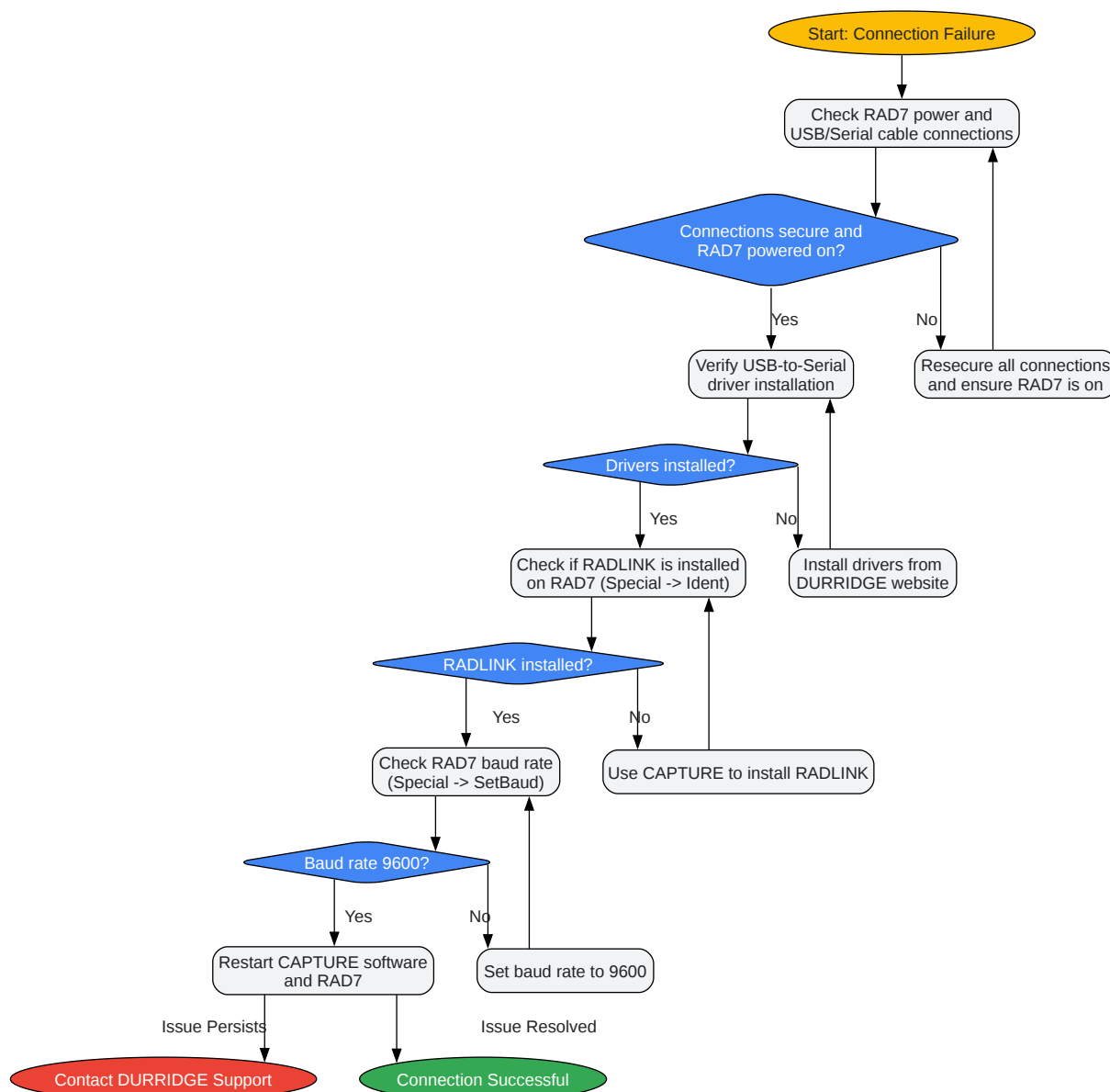
A4: Measuring thoron accurately requires special considerations due to its short half-life (55.6 seconds).

- Consistent Flow Rate: The sample pump must run continuously at a steady flow rate. Any changes in the flow rate will affect the thoron reading.[\[4\]](#)
- Sampling Setup: Use a consistent sample intake system (the same hose and filter arrangement) for all thoron measurements to ensure comparability.[\[5\]](#)
- Air Movement: Thoron concentration can vary significantly with air movement. It's important to be aware of and control for air currents in the measurement environment.[\[4\]](#)[\[5\]](#)
- Humidity: High humidity can reduce the sensitivity of the instrument to thoron. It is recommended to use a small drying tube with desiccant to dry the sample air for the most precise measurements.[\[6\]](#)

Q5: I am unable to connect my RAD7 to my computer with the CAPTURE software. What should I do?

A5: Connectivity issues between the RAD7 and CAPTURE software are common and can often be resolved with the following steps.

Troubleshooting Workflow: RAD7 CAPTURE Software Connection



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Caption: Troubleshooting workflow for RAD7 to CAPTURE software connection issues.[7][8]

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